

Application Notes and Protocols: Biggam Stock Solution

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Compound of Interest

Compound Name:	Biggam
CAS No.:	65147-06-0
Cat. No.:	B1201055

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I. Introduction

Biggam is a novel, potent, and selective inhibitor of the pro-survival protein B-cell lymphoma 2 (Bcl-2). It is under investigation for its potential therapeutic applications in various malignancies characterized by the overexpression of Bcl-2. These application notes provide detailed protocols for the preparation and use of **Biggam** stock solutions in in-vitro research settings.

II. Physicochemical Properties

A summary of the key physicochemical properties of **Biggam** is provided in Table 1.

Property	Value
Molecular Formula	C ₂₈ H ₂₉ ClN ₆ O ₃
Molecular Weight	549.03 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO (>50 mg/mL)
	Sparingly soluble in Ethanol (<1 mg/mL)
	Insoluble in water
Purity (HPLC)	>99.5%
Storage Temperature	-20°C (in desiccated conditions)

Table 1: Physicochemical properties of **Biggam**.

III. Preparation of 10 mM Biggam Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Biggam** in dimethyl sulfoxide (DMSO).

Materials:

- **Biggam** powder (MW: 549.03 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Protocol:

- Pre-warm DMSO: Warm the anhydrous DMSO to room temperature before use to ensure accurate pipetting.

- Weigh **Biggam**: Carefully weigh out 5.49 mg of **Biggam** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **Biggam** powder.
- Dissolve: Vortex the solution vigorously for 2-5 minutes until the **Biggam** powder is completely dissolved. A clear, colorless solution should be obtained.
- Aliquot and Store: Aliquot the 10 mM **Biggam** stock solution into smaller volumes (e.g., 50 μ L) in sterile, light-protected microcentrifuge tubes. Store the aliquots at -20°C for up to 6 months or at -80°C for long-term storage (up to 2 years). Avoid repeated freeze-thaw cycles.

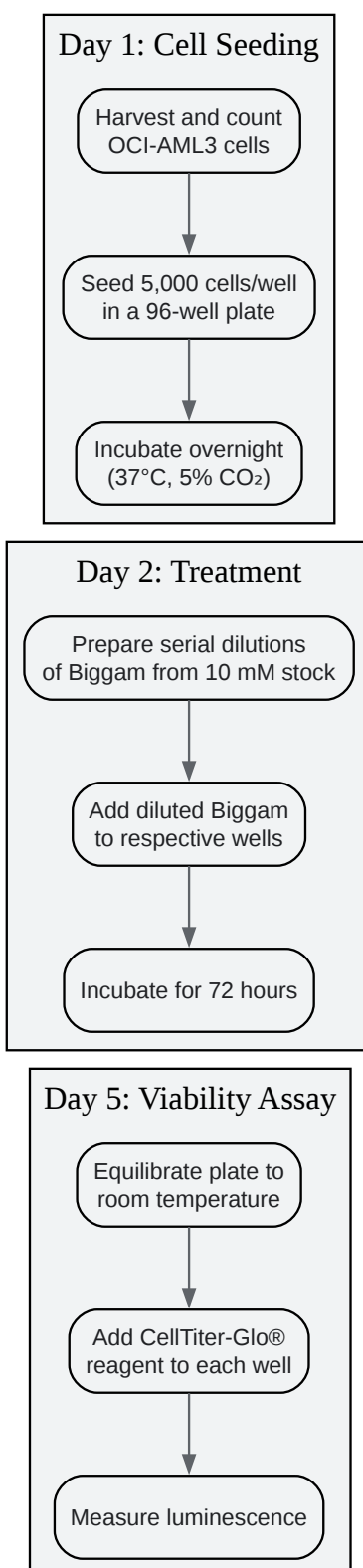
IV. In Vitro Cell Viability Assay Protocol

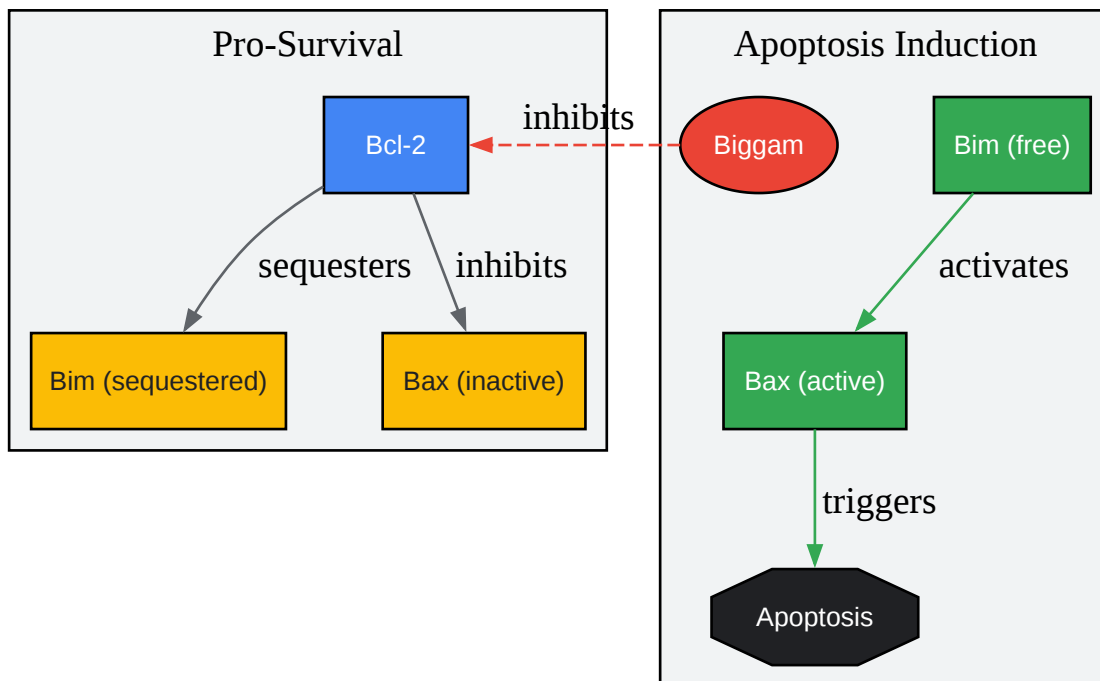
This protocol outlines the use of **Biggam** stock solution to determine its effect on the viability of a cancer cell line overexpressing Bcl-2.

Materials:

- Bcl-2 overexpressing cancer cell line (e.g., OCI-AML3)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well clear-bottom cell culture plates
- Cell viability reagent (e.g., CellTiter-Glo®)
- 10 mM **Biggam** stock solution (prepared as described above)
- Phosphate-Buffered Saline (PBS)

Experimental Workflow:





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